

# A Comparative Guide to Polyhydroxyalkanoates (PHAs) Derived from Different Hydroxy Acids

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## Compound of Interest

Compound Name: 4-Hydroxyhexanoic acid

Cat. No.: B087786

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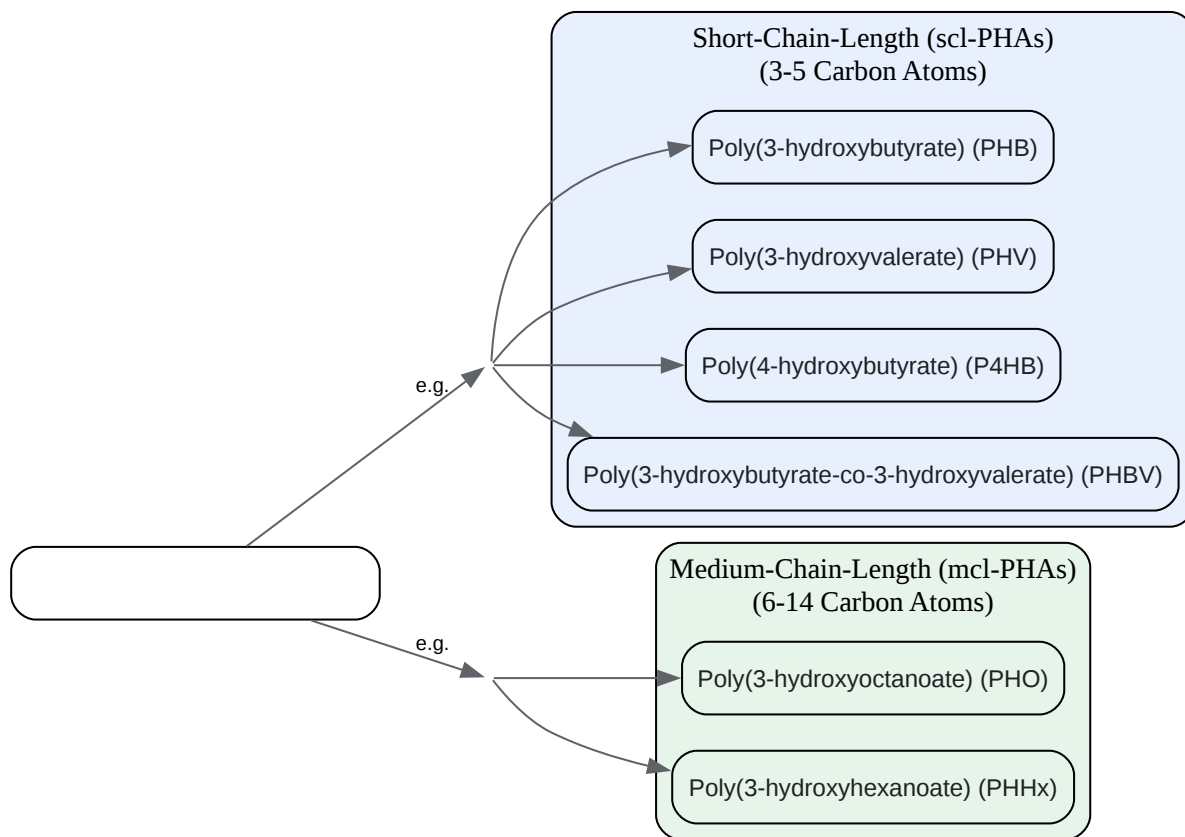
For Researchers, Scientists, and Drug Development Professionals

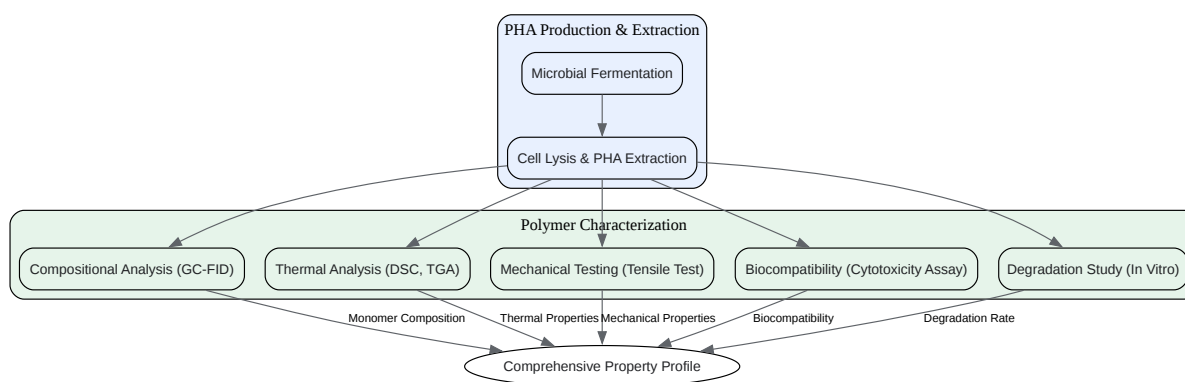
Polyhydroxyalkanoates (PHAs) represent a diverse family of biodegradable and biocompatible polyesters synthesized by various microorganisms. Their versatility, stemming from the incorporation of over 150 different hydroxy acid monomers, allows for a wide range of material properties. This guide provides an objective comparison of the key performance characteristics of PHAs derived from different hydroxy acids, supported by experimental data, to aid in the selection of the most suitable PHA for specific research, scientific, and drug development applications.

## Classification of PHAs

PHAs are broadly classified based on the number of carbon atoms in their monomer units. This structural difference is a primary determinant of their physical and mechanical properties.

- **Short-Chain-Length PHAs (scl-PHAs):** Composed of monomers with 3 to 5 carbon atoms, such as poly(3-hydroxybutyrate) (PHB) and poly(3-hydroxyvalerate) (PHV). These are generally more crystalline and rigid.
- **Medium-Chain-Length PHAs (mcl-PHAs):** Incorporate monomers with 6 to 14 carbon atoms, such as poly(3-hydroxyoctanoate) (PHO) and poly(3-hydroxyhexanoate) (PHHx). These polymers are typically more elastomeric and flexible.





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